

# Sophoranone competitive inhibition studies

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Sophoranone

CAS No.: 23057-55-8

Cat. No.: S577585

Get Quote

## Experimental Protocols for Key Findings

The primary data on **sophoranone** comes from standardized *in vitro* assays using human liver microsomes (HLMs). Here are the methodologies for the core experiments:

- **Reversible Inhibition Assay (Cocktail Method)** [1]: A mixture of HLMs (0.1 mg/mL final concentration) and a cocktail of probe substrates for nine major CYP enzymes (CYP1A2, 2A6, 2B6, 2C8, 2C9, 2C19, 2D6, 2E1, and 3A4) was pre-incubated with **sophoranone** (concentration range: 0–50  $\mu$ M). The reaction was initiated by adding an NADPH-generating system and stopped with acetonitrile. Metabolite formation for each CYP-specific reaction was quantified using LC-MS/MS.
- **Inhibition Constant (K<sub>i</sub>) Determination** [1]: The mechanism of inhibition and K<sub>i</sub> value for CYP2C9 were determined by monitoring the formation of the 4-hydroxytolbutamide metabolite from tolbutamide. The reaction was run in HLMs at various concentrations of both tolbutamide (the substrate) and **sophoranone** (the inhibitor). Data were analyzed using Lineweaver-Burk plots and non-linear regression to fit to appropriate inhibition models, confirming competitive inhibition.
- **Time-Dependent Inhibition (TDI) Assay** [1]: HLMs were pre-incubated with **sophoranone** and NADPH for 30 minutes. Subsequently, the probe substrate cocktail was added to initiate the reaction, which was then quantified as in the reversible inhibition assay. The lack of a significant change in the IC<sub>50</sub> value after pre-incubation indicated that **sophoranone** is not a time-dependent inactivator.

## Lack of In Vitro-In Vivo Correlation

A critical finding from the research is that **sophoranone's** potent *in vitro* inhibition does not result in significant drug interactions *in vivo*. Follow-up experiments identified two key physicochemical properties responsible for this discrepancy [1]:

- **Very Low Permeability:** In Caco-2 cell assays, a model for predicting human intestinal absorption, **sophoranone** showed very low apparent permeability (Papp value of  $0.115 \times 10^{-6}$  cm/s), suggesting it is poorly absorbed into the systemic circulation.
- **High Plasma Protein Binding:** **Sophoranone** was found to be highly bound (>99.9%) to plasma proteins. This leaves only a tiny fraction of the absorbed drug unbound and free to interact with CYP enzymes in the liver.

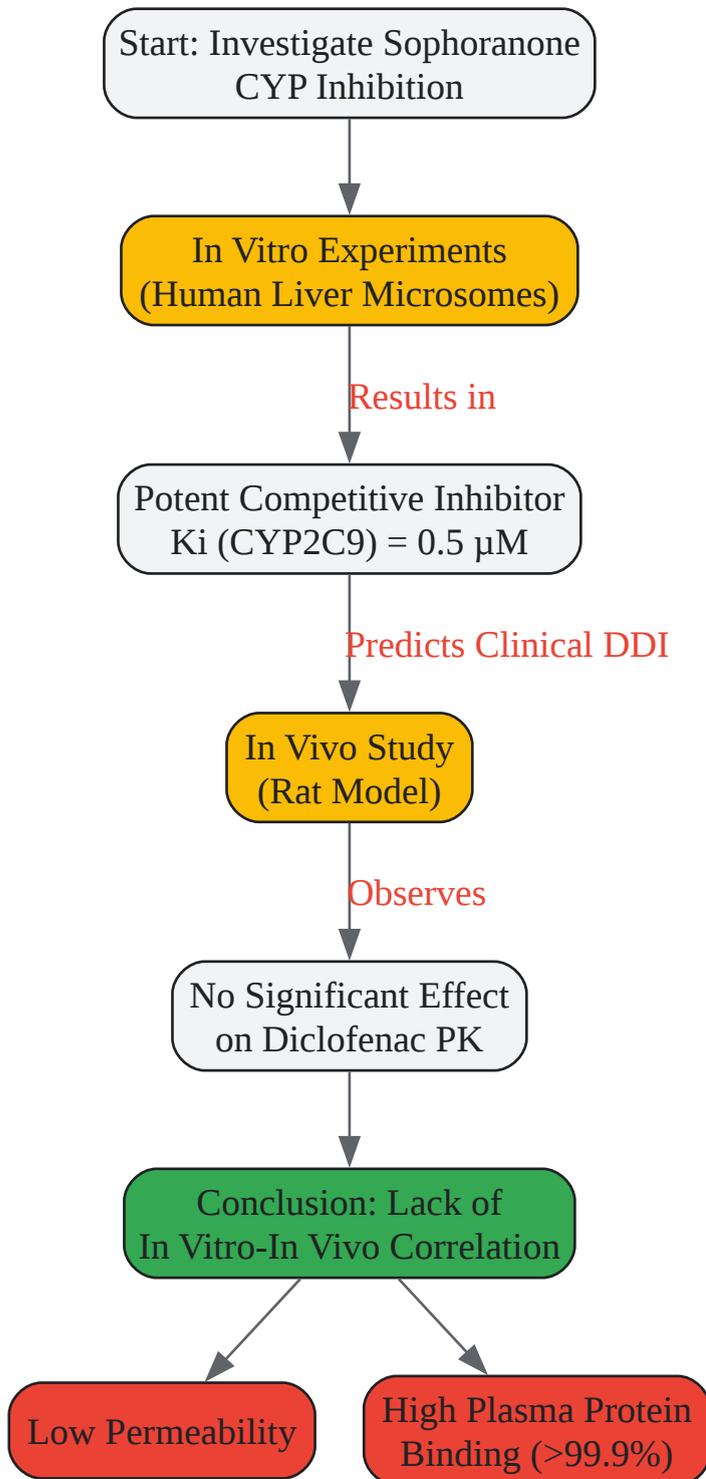
## Comparative Data on Flavonoids

**Sophoranone** is one of many flavonoids studied for CYP inhibition. The table below provides a comparison with other potent flavonoid inhibitors to contextualize its activity.

Compound Name	Class	Primary CYP Target	Inhibition Type	Potency (Ki, $\mu$ M)
<b>Sophoranone</b> [1] [2]	Flavonoid	CYP2C9	Competitive	0.50
<b>Selamariscina A</b> [3]	Biflavonoid	CYP2C8 / CYP2C9	Competitive (CYP2C9) / Noncompetitive (CYP2C8)	0.032 (CYP2C9) / 0.018 (CYP2C8)
<b>Amentoflavone</b> [3]	Biflavonoid	CYP2C8	Noncompetitive	0.083
<b>Myricetin</b> [2]	Flavonol	CYP3A4	Mixed-type	5.00
<b>Dendrobine</b> [4]	Alkaloid	CYP2C19 / CYP2D6	Competitive	5.22 (CYP2C19) / 7.78 (CYP2D6)

## Visual Summary: From Experiment to Clinical Implication

The following diagram illustrates the experimental workflow and the key finding regarding **sophoranone's** activity.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Lack of Correlation between In Vitro and In Vivo Studies on ... [pmc.ncbi.nlm.nih.gov]
2. Drug interaction study of flavonoids toward CYP3A4 and ... [sciencedirect.com]
3. Strong and Selective Inhibitory Effects of the Biflavonoid ... [mdpi.com]
4. Thieme E-Journals - Planta Medica / Full Text - Thieme Connect [thieme-connect.com]

To cite this document: Smolecule. [Sophoranone competitive inhibition studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b577585#sophoranone-competitive-inhibition-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)